

Technical Guide: 2-Chloroethylphosphonic Acid Dichloride

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Compound of Interest

Compound Name: *2-Chloroethylphosphoric Acid
Dichloride*

Cat. No.: B074352

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CAS Number: 690-12-0

This technical guide provides a comprehensive overview of 2-chloroethylphosphonic acid dichloride, its chemical identity, and its relationship to the widely studied plant growth regulator, 2-chloroethylphosphonic acid (Ethephon). Due to the limited public data on the dichloride form, this guide also includes extensive technical information on Ethephon, a critical derivative, to provide relevant context and utility for researchers, scientists, and drug development professionals.

2-Chloroethylphosphonic Acid Dichloride: Identification and Properties

2-Chloroethylphosphonic acid dichloride is an organophosphorus compound primarily used as a chemical intermediate.

Chemical Identifiers

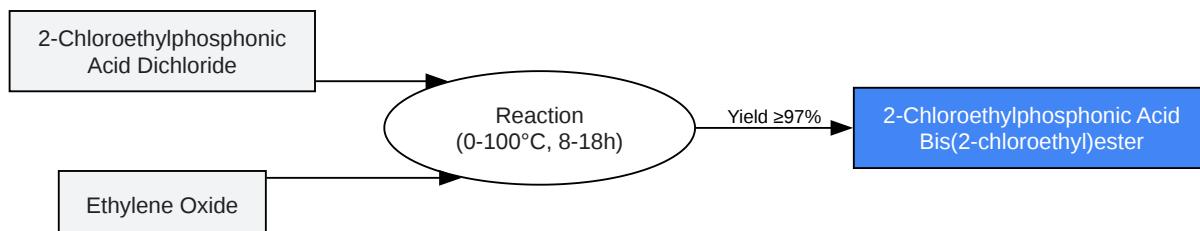
Identifier	Value	Reference
CAS Number	690-12-0	[1] [2] [3]
EC Number	211-715-4	[1] [2]
IUPAC Name	(2-chloroethyl)phosphonic dichloride	[1]
Molecular Formula	C ₂ H ₄ Cl ₃ OP	[1] [2]
Molar Mass	181.38 g/mol	[2]
Synonyms	1-chloro-2-dichlorophosphorylethane, (2-Chloroethyl)dichlorophosphine oxide, P-(2-CHLOROETHYL)PHOSPHONIC ACID DICHLORIDE	[1] [2] [3]

Synthesis and Chemical Relationships

2-Chloroethylphosphonic acid dichloride serves as a precursor in the synthesis of other organophosphorus compounds. For instance, it is a reactant in the preparation of 2-chloroethylphosphonic acid bis(2-chloroethyl)ester, which is a key intermediate in the production of Ethepron.[\[4\]](#)

Synthesis Workflow Example

The following diagram illustrates a general synthesis pathway where 2-chloroethylphosphonic acid dichloride is used to produce an ester intermediate.



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Synthesis of an Ethepron intermediate from its dichloride precursor.[\[4\]](#)

Technical Profile of 2-Chloroethylphosphonic Acid (Ethepron)

The hydrolysis of 2-chloroethylphosphonic acid dichloride derivatives leads to the formation of 2-chloroethylphosphonic acid (CAS Number: 16672-87-0), commonly known as Ethepron. Ethepron is a widely used plant growth regulator, and its mechanism of action is of significant interest.[\[5\]](#)[\[6\]](#)

Physicochemical and Toxicological Data for Ethepron

The following tables summarize key quantitative data for Ethepron.

Table 1: Physicochemical Properties of Ethepron

Property	Value	Reference
Appearance	White solid / Beige powder	[7] [8]
Melting Point	74 - 75 °C	[7] [9]
Boiling Point	265 °C	[7]
Water Solubility	Very soluble (123.9 g/100 mL at 23 °C)	[8] [9]
Stability	Stable in aqueous solutions below pH 3.5; decomposes at higher pH.	[5] [10]

Table 2: Toxicological Data for Ethepron

Metric	Value	Species	Reference
LD50 Oral	1564 - 3400 mg/kg	Rat	[7] [11]
LD50 Dermal	5730 mg/kg	Rabbit	[11]
LC50 Inhalation	90 mg/m ³ (4 h)	Rat	[11]
Primary Hazards	Toxic in contact with skin, causes severe skin burns and eye damage.		[7] [11] [12]

Experimental Protocols

Synthesis of High-Purity Ethepron

This protocol details the synthesis of Ethepron via acid hydrolysis of its bis-(2-chloroethyl) ester, a method designed to achieve a purity of over 90%.[\[13\]](#)

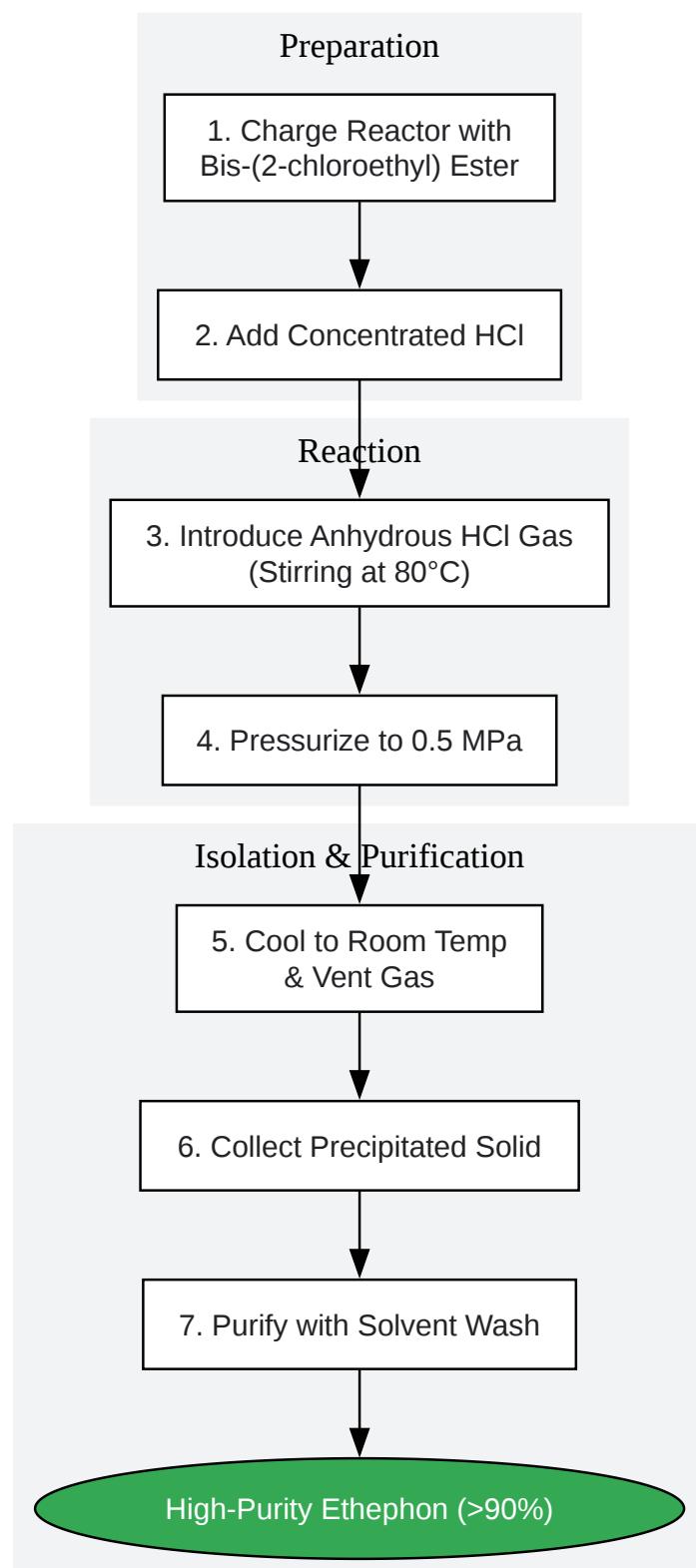
Materials and Equipment:

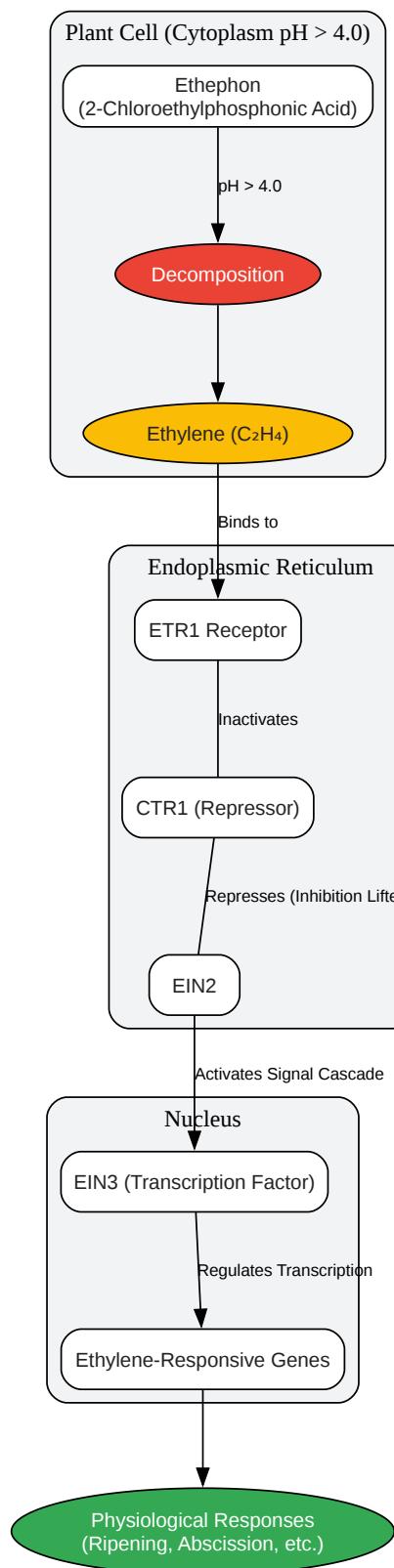
- Bis-(2-chloroethyl) 2-chloroethylphosphonate (purity ≥87%)
- Concentrated Hydrochloric Acid (37%)
- Anhydrous Hydrogen Chloride (HCl) gas
- 2 L high-pressure glass reactor
- Stirring apparatus
- Heating and cooling system
- Fume hood and appropriate Personal Protective Equipment (PPE)

Procedure:

- Reactor Setup: Charge the 2 L high-pressure glass reactor with 1234 g of bis-(2-chloroethyl) 2-chloroethylphosphonate.

- Initial Reaction: Add 200 g of concentrated hydrochloric acid to the reactor.
- HCl Gas Introduction: Seal the reactor, begin stirring, and introduce anhydrous HCl gas while maintaining the internal temperature at 80°C.
- Pressurization: Continue the flow of HCl gas until the pressure inside the reactor reaches 0.5 MPa.
- Reaction Completion: Maintain the temperature and pressure for a specified duration until the reaction is complete (monitoring required).
- Cooling and Isolation: Stop heating and allow the reactor to cool to room temperature. Carefully vent the excess HCl gas.
- Product Collection: The Ethepron product will precipitate as a white solid and can be collected.
- Purification: The crude product can be washed with a non-polar solvent (e.g., dichloromethane) to remove impurities.[\[13\]](#)





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